

Technical Support Center: GLPG1205 Safe Handling Guide

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Compound of Interest

Compound Name: GLPG1205

Cat. No.: B3047791

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This guide provides essential safety information and laboratory procedures for handling the GPR84 antagonist, **GLPG1205**. It is intended for researchers, scientists, and drug development professionals. Note that an official Safety Data Sheet (SDS) for **GLPG1205** is not publicly available; therefore, this guide is based on published research and standard laboratory safety practices for handling research compounds.

Frequently Asked Questions (FAQs)

Q1: What is **GLPG1205** and what are its primary hazards?

A1: **GLPG1205** is a potent, selective, and orally active antagonist of GPR84 (a G-protein-coupled receptor) with anti-inflammatory activity.^{[1][2]} It is intended for research use only.^[1] While specific hazard data is limited, clinical studies have reported adverse effects in humans at certain doses, including headache and nausea.^[3] At a 200 mg once-daily dose, some subjects experienced dehydration and consequently showed abnormally high laboratory values for hematocrit, hemoglobin, and red blood cell count.^{[3][4]} Given its potent biological activity, it should be handled with care to avoid direct contact and inhalation.

Q2: How should I store **GLPG1205**?

A2: For long-term storage, **GLPG1205** solid should be kept at -20°C for up to one year.^[1] Stock solutions, once prepared, should also be stored appropriately based on the solvent used and the experimental requirements.^[1] For in vivo experiments, it is recommended to prepare the working solution freshly on the day of use.^[1]

Q3: What personal protective equipment (PPE) should I wear when handling **GLPG1205**?

A3: Standard laboratory PPE is required. This includes a lab coat, safety glasses with side shields, and chemical-resistant gloves. When handling the powdered form, work in a well-ventilated area or a chemical fume hood to avoid dust inhalation.

Q4: How do I handle a spill of **GLPG1205**?

A4: For a small spill of the solid, gently sweep it up, avoiding dust generation, and place it in a sealed container for disposal. For a liquid spill, absorb it with an inert material and place it in a sealed container. The spill area should then be decontaminated. Always wear appropriate PPE during cleanup.

Q5: What are the first-aid measures in case of exposure?

A5:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Call a physician.

Q6: How should I dispose of **GLPG1205** waste?

A6: Dispose of **GLPG1205** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow it to enter the environment.

Quantitative Data

Property	Value	Reference
Chemical Formula	C ₂₂ H ₂₂ N ₂ O ₃	[5]
Molar Mass	362.429 g·mol ⁻¹	[5]
CAS Number	1445847-37-9	[1][5]
Storage Temperature	-20°C (Solid, 1 year)	[1]
Purity	99.94%	[1]
In Vitro Activity (IC ₅₀)	15 nM (against ZQ16-induced ROS in TNF-α primed neutrophils)	[1][2]

Experimental Protocols

Preparation of **GLPG1205** for In Vivo Oral Administration (Suspension)

This protocol is adapted from information provided by a commercial supplier and is intended for preclinical research.[1]

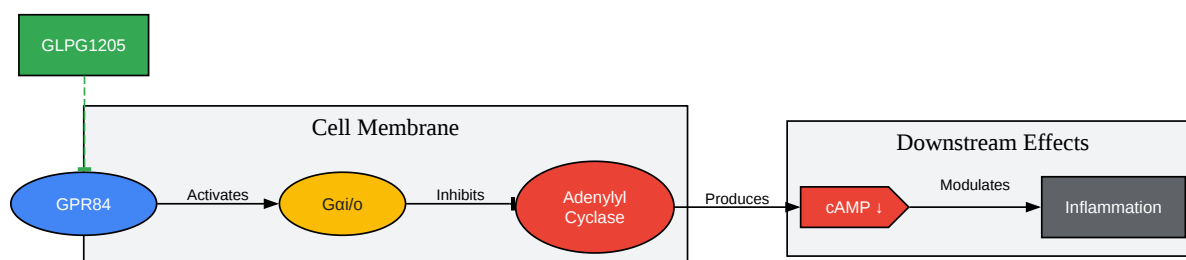
Materials:

- **GLPG1205** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure:

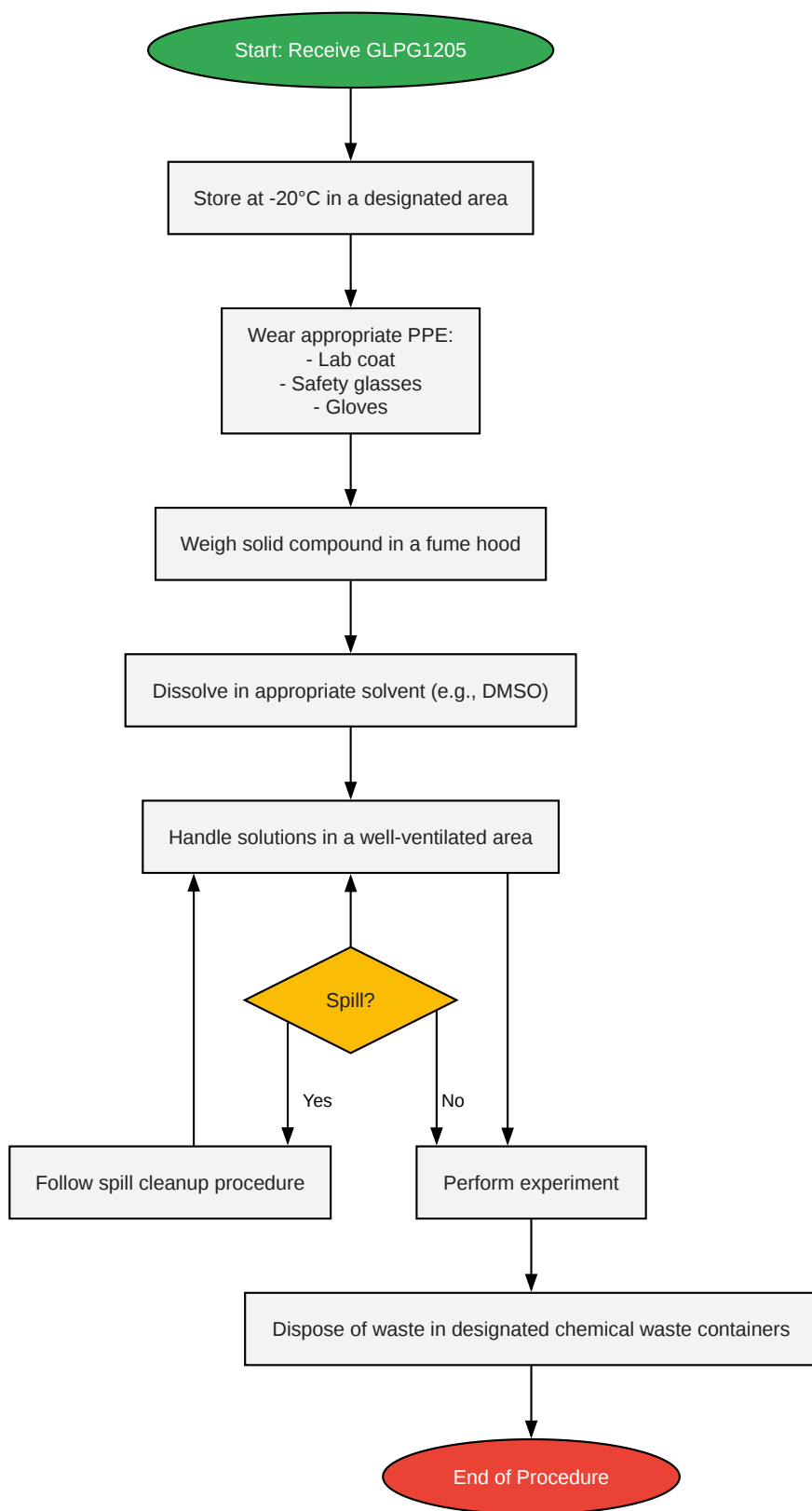
- Prepare Stock Solution: Prepare a 62.5 mg/mL stock solution of **GLPG1205** in DMSO. This may require sonication to aid dissolution.^[1]
- Prepare Vehicle: In a sterile tube, add the required volumes of PEG300, Tween-80, and Saline in a 40:5:55 ratio, respectively. For example, to prepare 1 mL of vehicle, mix 400 µL of PEG300, 50 µL of Tween-80, and 450 µL of Saline.
- Prepare Dosing Suspension:
 - Take 100 µL of the 62.5 mg/mL DMSO stock solution.
 - Add it to 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of Saline to bring the final volume to 1 mL. This results in a 6.25 mg/mL suspended solution.^[1]
- Administration: The suspended solution can be used for oral or intraperitoneal injection.^[1] It is recommended to use the freshly prepared solution on the same day.^[1]

Visualizations



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Caption: GPR84 signaling pathway and the inhibitory action of **GLPG1205**.



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Caption: Safe handling workflow for **GLPG1205** in a laboratory setting.

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References

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